

# Preventing crystallization of Isostearyl lactate in cosmetic formulations

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## Compound of Interest

Compound Name: *Isostearyl lactate*

Cat. No.: *B1609229*

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## Technical Support Center: Isostearyl Lactate Crystallization

Welcome to the Technical Support Center for **Isostearyl Lactate**. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot and prevent the crystallization of **Isostearyl Lactate** in cosmetic formulations.

## Frequently Asked Questions (FAQs)

Q1: What is **Isostearyl Lactate** and what are its primary functions in cosmetics?

**Isostearyl Lactate** is the ester of isostearyl alcohol and lactic acid.[1][2] In cosmetic formulations, it primarily functions as an emollient, softening and smoothing the skin, and as a skin conditioning agent, helping to maintain the skin in good condition.[3][4] It is also known to reduce the tackiness and drag of polymers in formulations.[1] It is typically used at a concentration of 1-5%.[1]

Q2: What are the potential signs of **Isostearyl Lactate** crystallization in my formulation?

Crystallization of **Isostearyl Lactate** can manifest in several ways, including:

- **Graining or Grittiness:** A noticeable change in the texture of the product, where it no longer feels smooth.

- Blooming: A whitish or crystalline layer appearing on the surface of the product.[5][6]
- Phase Separation: The formulation may separate into distinct layers, particularly in emulsions.[7]
- Increased Opacity: A previously translucent or semi-translucent product may become opaque.
- Sedimentation: Solid particles may settle at the bottom of the container.

Q3: What are the primary causes of **Isostearyl Lactate** crystallization?

The crystallization of esters like **Isostearyl Lactate** in cosmetic formulations is a complex phenomenon influenced by several factors:

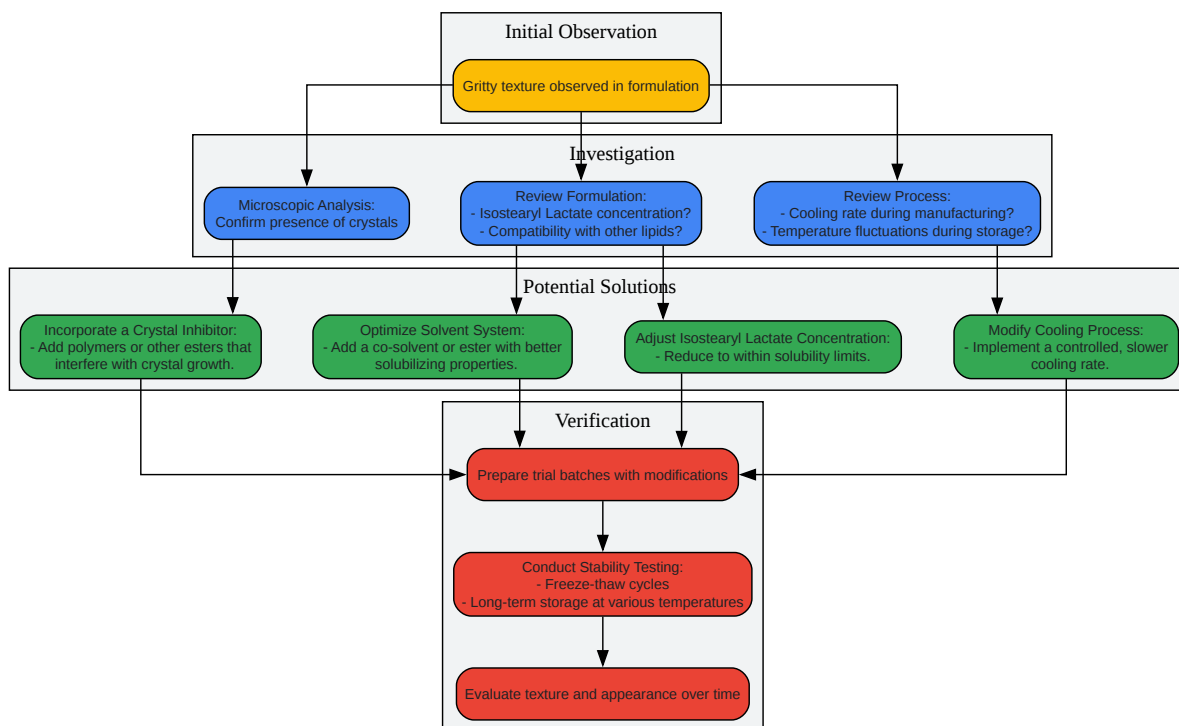
- Temperature Fluctuations: Exposure to cycles of heating and cooling during storage or transport can promote crystal growth.[6]
- Incompatibility with Other Ingredients: The presence of certain waxes, fatty alcohols, or other esters can create an environment that encourages crystallization.
- Solvent System: The polarity and solubilizing capacity of the oil phase are critical. If **Isostearyl Lactate** is not fully solubilized at all relevant temperatures, it may crystallize.
- Concentration: Using **Isostearyl Lactate** above its saturation point in the formulation's oil phase can lead to crystallization upon cooling.
- Processing Conditions: The rate of cooling during production can significantly impact crystal formation. Rapid cooling can sometimes lead to the formation of smaller, less stable crystals that can recrystallize into larger, more noticeable ones over time.

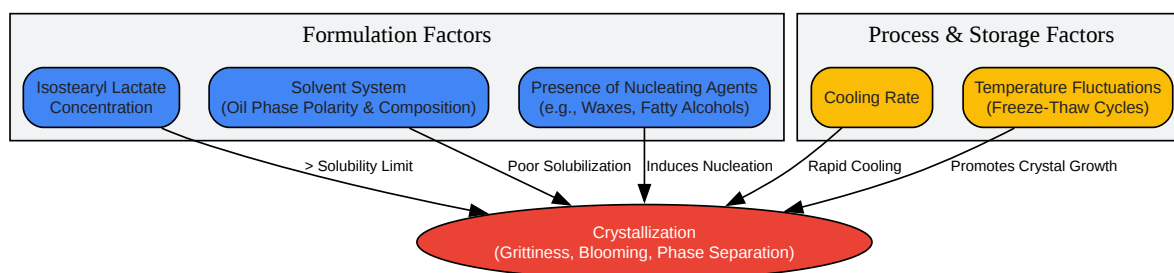
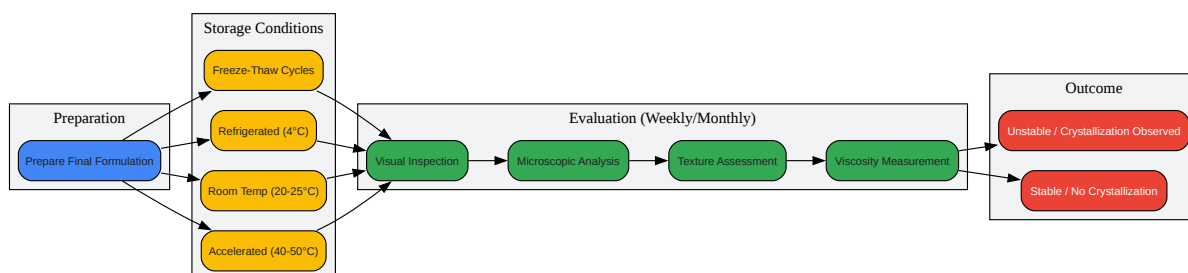
## Troubleshooting Guide

Problem: My cream/lotion containing **Isostearyl Lactate** has developed a gritty texture.

This is a common sign of crystallization. Follow these steps to diagnose and resolve the issue:

Troubleshooting Workflow for Gritty Texture





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